

Personal protective equipment for handling 4-Chlorophenyl trifluoromethanesulfonate

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Compound of Interest

Compound Name: 4-Chlorophenyl
trifluoromethanesulfonate

Cat. No.: B1348846

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Essential Safety and Handling Guide for 4-Chlorophenyl trifluoromethanesulfonate

For Researchers, Scientists, and Drug Development Professionals


This guide provides immediate, essential safety protocols and logistical information for handling **4-Chlorophenyl trifluoromethanesulfonate** (CAS No. 29540-84-9). Adherence to these procedures is critical for minimizing exposure risk and ensuring a safe laboratory environment.

Hazard Identification and Classification

4-Chlorophenyl trifluoromethanesulfonate is a hazardous substance requiring careful handling.^[1] Based on the Global Harmonized System (GHS), its primary hazards are:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.^[1]
- Skin Corrosion/Irritation: Causes skin irritation.^{[1][2]}
- Serious Eye Damage/Irritation: Causes serious eye damage.^[1]
- Respiratory Irritation: May cause respiratory irritation.^{[1][2]}
- Aquatic Hazard: May cause long-lasting harmful effects to aquatic life.^{[1][3]}

GHS Pictograms:

 alt text

Physical and Chemical Properties

A summary of key quantitative data is provided below for easy reference.

Property	Value
CAS Number	29540-84-9
Molecular Formula	C ₇ H ₄ ClF ₃ O ₃ S
Molecular Weight	260.62 g/mol
Density	1.6 g/cm ³ [4]
Boiling Point	270.6°C at 760 mmHg [4]
Flash Point	117.4°C [4]

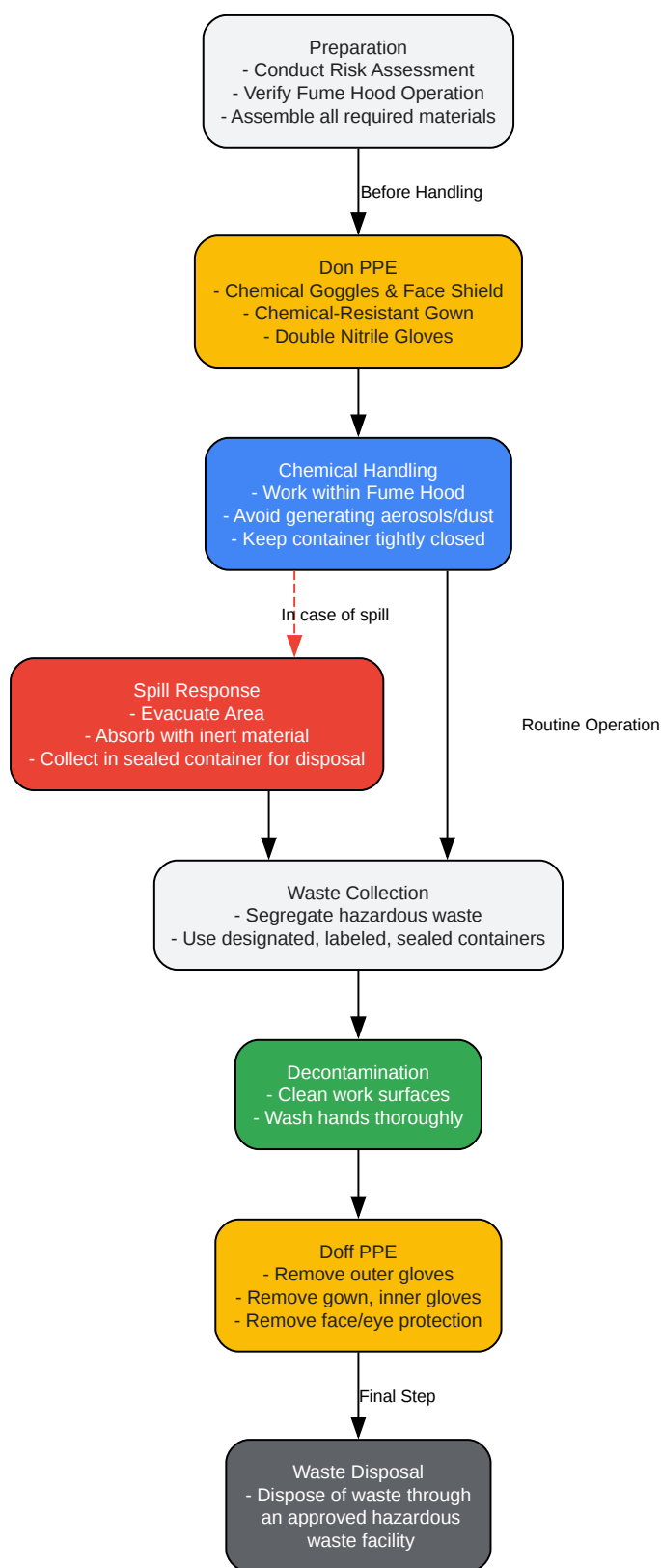
Personal Protective Equipment (PPE)

A comprehensive suite of PPE is mandatory for all personnel handling this compound. The specific PPE should be selected based on a thorough risk assessment of the procedures being performed.[\[5\]](#)

PPE Category	Item	Specifications
Eye and Face Protection	Safety Goggles & Face Shield	Chemical splash goggles must be worn at all times. A face shield is required for splash hazards.[6]
Skin Protection	Chemical-Resistant Gloves	Double-gloving with disposable nitrile gloves is recommended. Change gloves frequently and immediately if contaminated.[5] [6]
Lab Coat / Gown	A chemical-resistant, long-sleeved lab coat or gown is required to prevent skin contact and contamination of personal clothing.[7]	
Respiratory Protection	Respirator	All handling must be conducted in a certified chemical fume hood. If this is not feasible, a properly fit-tested NIOSH-approved respirator is required.[6][8]

Step-by-Step Operational Plan

The following workflow outlines the procedural steps for the safe handling of **4-Chlorophenyl trifluoromethanesulfonate**, from preparation to disposal.



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Caption: Workflow for Safe Handling of 4-Chlorophenyl trifluoromethanesulfonate.

Emergency and First Aid Procedures

Immediate action is required in case of exposure. These instructions are for immediate first aid; professional medical attention is essential.^[9]

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air and keep them comfortable for breathing. If not breathing, provide artificial respiration. Seek immediate medical attention. ^[10]
Skin Contact	Immediately take off all contaminated clothing. Rinse the skin with plenty of soap and water for at least 15 minutes. Seek immediate medical attention. ^[10]
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention from an ophthalmologist. ^[2] ^[10]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. ^[10]

Storage and Disposal Plan

Storage:

- Store in a dry, cool, and well-ventilated place.^[2]
- Keep the container tightly closed and store it locked up.^[2]
- Store in a corrosive-resistant container away from incompatible materials such as strong oxidizing agents, strong bases, and alcohols.^{[8][11]}

Disposal:

- Dispose of contents and containers in accordance with local, state, and federal regulations through an approved hazardous waste disposal plant.[2]
- Do not allow the chemical to enter drains or the environment.[8]
- All disposable PPE used during handling should be considered hazardous waste.[5]

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